

# In-Depth Technical Guide to the Health and Safety of Dioctyl Fumarate

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## Compound of Interest

Compound Name: *Dioctyl fumarate*

Cat. No.: *B1588183*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety data for **Dioctyl Fumarate** (CAS No. 141-02-6), also known as Bis(2-ethylhexyl) fumarate. The information is intended to support risk assessments and ensure safe handling in a laboratory and drug development setting.

## Chemical and Physical Properties

**Dioctyl Fumarate** is a colorless to light yellow, oily liquid with a mild odor. It is primarily used as a plasticizer and a co-monomer in the production of various polymers.<sup>[1][2]</sup> Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>20</sub> H <sub>36</sub> O <sub>4</sub>	[3][4]
Molecular Weight	340.5 g/mol	[3][4]
CAS Number	141-02-6	[3][4]
EC Number	205-448-2	[3]
Physical State	Liquid	[3]
Boiling Point	approx. 415°C	[2]
Melting Point	-58°C	[4]
Flash Point	190°C	[1]
Density	0.93 - 0.942 g/cm <sup>3</sup>	[1][2]
Water Solubility	Insoluble	[2]
Solubility in Organic Solvents	Soluble in toluene and ethanol	[2]
Vapor Pressure	5.9E-05 mm Hg	[5]

## Toxicological Data

The available toxicological data for **Diocetyl Fumarate** indicates low acute toxicity. However, it is classified as a skin and eye irritant. Data on other toxicological endpoints such as sensitization, mutagenicity, carcinogenicity, and reproductive toxicity is limited.

### Acute Toxicity

Endpoint	Species	Route	Value	Reference(s)
LD <sub>50</sub>	Rat	Oral	>2000 mg/kg	[2]
LD <sub>50</sub>	Rabbit	Dermal	No data available	

## Skin and Eye Irritation

Studies on rabbits have shown that **Diocetyl Fumarate** can cause skin and eye irritation.[4][5]

## Sensitization

A guinea pig maximization test, a method used to assess the potential of a substance to cause skin sensitization, was conducted.<sup>[6]</sup>

## Other Toxicological Endpoints

Endpoint	Result	Reference(s)
Mutagenicity (Ames Test)	No data available	
Carcinogenicity	No data available	
Reproductive Toxicity	No data available	

## Experimental Protocols

Detailed experimental protocols for the key toxicological studies are summarized below based on available documentation.

### Acute Dermal Irritation Study (Rabbit)

- Test Guideline: Based on OECD Guideline 404 (Acute Dermal Irritation/Corrosion).
- Methodology: A single dose of the test substance is applied to a small area of shaved skin on an animal (typically an albino rabbit) and covered with a gauze patch. The application site is observed for signs of erythema (redness) and edema (swelling) at specified intervals after patch removal.<sup>[7]</sup>
- Observations: The skin is scored for the severity of irritation at 1, 24, 48, and 72 hours after exposure.

### Acute Eye Irritation Study (Rabbit)

- Test Guideline: Based on OECD Guideline 405 (Acute Eye Irritation/Corrosion).
- Methodology: A single dose of the test substance is instilled into the conjunctival sac of one eye of an animal (typically an albino rabbit). The other eye remains untreated and serves as a control. The eyes are examined for corneal opacity, iritis, and conjunctival redness and swelling at specified intervals.<sup>[8]</sup>

- Observations: The eyes are scored for irritation at 1, 24, 48, and 72 hours after instillation.

## Skin Sensitization - Guinea Pig Maximization Test (GPMT)

- Test Guideline: Based on OECD Guideline 406 (Skin Sensitization).
- Methodology: This test involves two phases: induction and challenge.
  - Induction Phase: The test substance is administered to the guinea pigs both intradermally (with an adjuvant to enhance the immune response) and topically to the same area.
  - Challenge Phase: After a rest period, the animals are challenged with a topical application of the test substance to a different, untreated area.
- Observations: The challenge sites are observed for signs of an allergic reaction (erythema and edema) at 24 and 48 hours after the challenge application. The incidence and severity of the reactions are used to classify the sensitization potential of the substance.<sup>[6]</sup>

## Handling and Safety Precautions

Based on the available data, the following handling and safety precautions are recommended when working with **Dioctyl Fumarate**.

## Personal Protective Equipment (PPE)

Handle with gloves and eye protection.<sup>[2]</sup> In case of insufficient ventilation, wear suitable respiratory equipment.

## First Aid Measures

- After Inhalation: Move to fresh air.
- After Skin Contact: Wash off with soap and plenty of water.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

- After Ingestion: Rinse mouth with water. Do not induce vomiting.

## Storage and Disposal

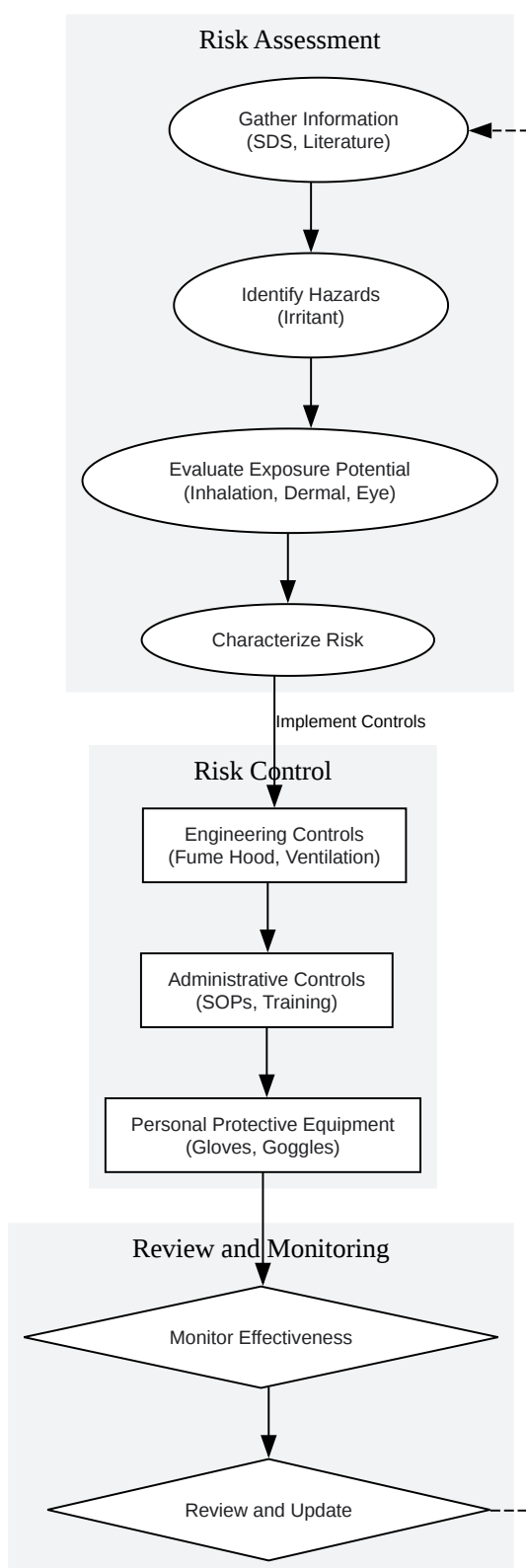
Store in a cool, dry, well-ventilated area away from heat sources and oxidizing agents.[\[2\]](#)

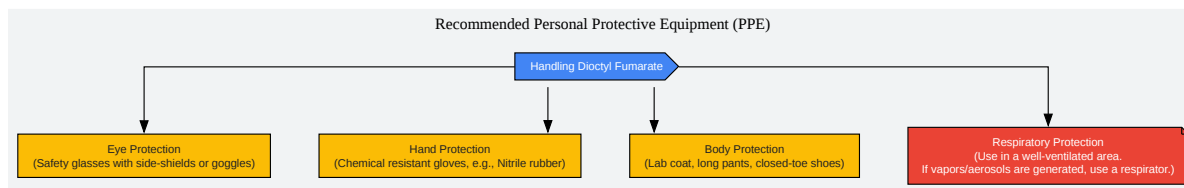
Dispose of contents/container in accordance with local regulations.

## Visualizations

### Risk Assessment and Management Workflow

The following diagram illustrates a logical workflow for assessing and managing the risks associated with handling **Diethyl Fumarate**.





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